

Comprehensive Safety and Handling Guide for TMX-4153

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Compound of Interest

Compound Name: TMX-4153

Cat. No.: B10861552

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Disclaimer: This document provides guidance on the safe handling of **TMX-4153** based on general principles for potent research compounds and information available in Safety Data Sheets (SDS). The available SDS for **TMX-4153** currently classifies it as a non-hazardous substance; however, as a potent and novel research chemical, it should be handled with caution.^[1] Researchers should always consult the most recent SDS and perform a risk assessment before beginning any work.

Essential, Immediate Safety and Logistical Information

TMX-4153, also known as MOMIPP, is a selective PIKfyve inhibitor and a PIP4K2C PROTAC degrader.^[2] As with any potent research compound, minimizing exposure is the primary goal. Engineering controls, administrative controls, and personal protective equipment (PPE) are all critical components of a comprehensive safety plan.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial for minimizing exposure to **TMX-4153**. The required level of PPE depends on the specific laboratory procedure, the quantity of the compound being handled, and its physical form (e.g., powder or solution).

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powders)	- Full-face powered air-purifying respirator (PAPR) or supplied-air respirator- Disposable, solid-front lab coat with tight-fitting cuffs- Double-gloving (e.g., nitrile)- Disposable sleeves- Safety glasses or goggles (if not using a full-face respirator)	High risk of aerosolization and inhalation of potent powders. Full respiratory protection is essential. Double-gloving provides an extra barrier against contamination.
Solution Preparation	- Chemical fume hood or other ventilated enclosure- Lab coat- Safety glasses with side shields or chemical splash goggles- Single pair of chemical-resistant gloves (e.g., nitrile)	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills. Engineering controls like a fume hood are the primary means of protection.
In Vitro / In Vivo Dosing	- Lab coat- Safety glasses- Appropriate gloves for the solvent and compound	Focus on preventing skin contact and eye exposure. The specific procedure will dictate the level of containment needed.
General Laboratory Operations	- Lab coat- Safety glasses- Gloves	Standard laboratory practice to protect against incidental contact.

Quantitative Data Summary

The following table summarizes the available physical and chemical properties for **TMX-4153**. Note that specific toxicological data such as Occupational Exposure Limits (OELs) and LD50 values are not available in the reviewed Safety Data Sheets.

Property	Value	Source
CAS Number	2867519-91-1	MedchemExpress, TargetMol
Molecular Formula	C59H67ClN10O6S	MedchemExpress
Molecular Weight	1079.74 g/mol	MedchemExpress
Physical State	Solid	MedchemExpress
Solubility	Soluble in DMSO	MedchemExpress
Storage	Store at -20°C for short-term, -80°C for long-term	MedchemExpress

Operational and Disposal Plans

A systematic approach to handling **TMX-4153** is essential for safety. The following workflow outlines the key stages from receipt of the compound to its final disposal.

```
graph "Operational_Workflow" { rankdir="LR"; node [shape=box, style=rounded, fontname="Arial", fontsize=10, fontcolor="#202124", fillcolor="#F1F3F4"]; edge [fontname="Arial", fontsize=9];
```

```
"Compound Receipt" -> "Inventory & Storage" [label="Log and store\nappropriately"];  
"Inventory & Storage" -> "Risk Assessment" [label="Review SDS and\nplan experiment"]; "Risk  
Assessment" -> "PPE Selection" [label="Based on procedure"]; "PPE Selection" -> "Handling &  
Experimentation" [label="Weighing, solution prep,\netc."]; "Handling & Experimentation" ->  
"Decontamination" [label="Clean work area\nand equipment"]; "Decontamination" -> "Waste  
Disposal" [label="Segregate and\nlabel waste"]; }
```

Caption: General operational workflow for handling **TMX-4153**.

Proper disposal of **TMX-4153** and contaminated materials is critical to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Unused TMX-4153	- Collect in a sealed, labeled container.- Dispose of as hazardous chemical waste according to institutional and local regulations.
Contaminated PPE (e.g., gloves, lab coat)	- Doff PPE carefully to avoid self-contamination.- Place in a sealed bag or container labeled as hazardous waste.
Aqueous Waste	- Collect in a sealed, labeled container.- Do not mix with other waste streams unless compatibility is confirmed.- The container should be clearly labeled with the chemical name and concentration.
Contaminated Sharps	- Dispose of in a designated sharps container.

Emergency Procedures: Chemical Spill Response

In the event of a chemical spill, a prompt and coordinated response is essential to minimize harm to personnel and the environment. The following workflow outlines the steps to be taken.

```
graph "Spill_Response_Workflow" { rankdir="TB"; node [shape=box, style=rounded, fontname="Arial", fontsize=10, fontcolor="#202124"]; edge [fontname="Arial", fontsize=9]; subgraph "cluster_Immediate_Actions" { label = "Immediate Actions"; bgcolor="#F1F3F4"; "Alert Personnel" [fillcolor="#EA4335", fontcolor="#FFFFFF"]; "Evacuate Area" [fillcolor="#EA4335", fontcolor="#FFFFFF"]; "Attend to Injured" [fillcolor="#EA4335", fontcolor="#FFFFFF"]; } subgraph "cluster_Spill_Assessment" { label = "Spill Assessment"; bgcolor="#FBBC05"; "Assess Hazard" [fontcolor="#202124"]; "Determine Spill Size" [fontcolor="#202124"]; } subgraph "cluster_Cleanup_Procedure" { label = "Cleanup Procedure"; bgcolor="#4285F4"; "Don PPE" [fontcolor="#FFFFFF"]; "Contain Spill" [fontcolor="#FFFFFF"]; "Neutralize (if applicable)" [fontcolor="#FFFFFF"]; "Absorb & Collect" [fontcolor="#FFFFFF"]; "Decontaminate Area" [fontcolor="#FFFFFF"]; }
```

```
subgraph "cluster_Post-Cleanup" { label = "Post-Cleanup"; bgcolor="#34A853"; "Dispose of Waste" [fontcolor="#FFFFFF"]; "Report Incident" [fontcolor="#FFFFFF"]; }
```

```
"Alert Personnel" -> "Evacuate Area" -> "Attend to Injured"; "Attend to Injured" -> "Assess Hazard"; "Assess Hazard" -> "Determine Spill Size"; "Determine Spill Size" -> "Don PPE"; "Don PPE" -> "Contain Spill" -> "Neutralize (if applicable)" -> "Absorb & Collect" -> "Decontaminate Area"; "Decontaminate Area" -> "Dispose of Waste" -> "Report Incident"; }
```

Caption: Step-by-step workflow for responding to a chemical spill.

- Alert personnel and evacuate the immediate area.
- If the spill is large, volatile, or in a poorly ventilated area, activate the fire alarm to evacuate the building and notify emergency services.
- Attend to any injured or contaminated individuals. Use an emergency shower or eyewash station as needed. Remove contaminated clothing.
- If the spill is small and you are trained and equipped to handle it, proceed with cleanup.
- Don appropriate PPE, including respiratory protection, chemical-resistant gloves, and a lab coat.
- Contain the spill using absorbent pads or other appropriate materials.
- Absorb the spilled material. For powders, carefully cover with a damp cloth or absorbent material to prevent aerosolization.
- Collect the absorbed material and contaminated items in a sealed, labeled hazardous waste container.
- Decontaminate the spill area with an appropriate solvent or detergent, followed by water.
- Dispose of all waste as hazardous waste according to institutional guidelines.
- Report the spill to your supervisor and the institutional environmental health and safety office.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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